

Application Notes and Protocols for Tecnazene Residue Analysis

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Compound of Interest

Compound Name: *Tecnazene*

Cat. No.: *B1682734*

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Introduction

Tecnazene (2,3,5,6-tetrachloronitrobenzene) is a fungicide and potato sprout inhibitor. Its residues in environmental and agricultural samples need to be monitored to ensure food safety and environmental quality. This document provides detailed application notes and protocols for the sample preparation of various matrices for **Tecnazene** residue analysis. The methods described are based on established techniques for pesticide residue analysis, tailored to the physicochemical properties of **Tecnazene**, which is a non-polar compound with low water solubility.

Key Physicochemical Properties of Tecnazene

Property	Value	Reference
Molecular Formula	C ₆ HCl ₄ NO ₂	
Molecular Weight	260.89 g/mol	
Appearance	Colorless, odorless crystalline solid	
Melting Point	99-101 °C	
Boiling Point	304 °C	
Water Solubility	0.44 - 2.087 mg/L at 20 °C	
LogP	3.9 - 4.73	

Application Note 1: QuEChERS Method for Tecnazene Residue in Potatoes

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction of pesticide residues from food matrices. It involves an initial extraction with acetonitrile followed by a cleanup step using dispersive solid-phase extraction (dSPE).

Experimental Protocol

1. Sample Homogenization:

- Weigh 10-15 g of a representative potato sample into a blender.
- Homogenize the sample until a uniform consistency is achieved.

2. Extraction:

- Transfer 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS extraction salt packet (e.g., containing magnesium sulfate, sodium chloride, sodium citrate).
- Cap the tube and shake vigorously for 1 minute.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.

3. Dispersive Solid-Phase Extraction (dSPE) Cleanup:

- Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 2 mL dSPE tube.
- The dSPE tube should contain a mixture of primary secondary amine (PSA) sorbent and anhydrous magnesium sulfate. For potatoes, C18 sorbent may also be included to remove lipids.
- Vortex the tube for 30 seconds.

- Centrifuge at a high speed for 2 minutes.

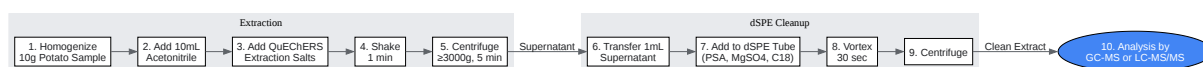
4. Final Extract Preparation:

- Transfer the cleaned extract into an autosampler vial.
- The extract is now ready for analysis by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Quantitative Data (Estimated for Tecnazene)

Parameter	Value	Reference
Recovery	85-110%	
Limit of Detection (LOD)	0.005 - 0.05 µg/kg	
Limit of Quantification (LOQ)	0.01 - 0.1 µg/kg	
Relative Standard Deviation (RSD)	<15%	

Workflow Diagram



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Caption: QuEChERS workflow for **Tecnazene** analysis in potatoes.

Application Note 2: Solid-Phase Extraction (SPE) for Tecnazene Residue in Soil and Water

Solid-Phase Extraction (SPE) is a selective sample preparation technique used to isolate and concentrate analytes from a complex matrix. For **Tecnazene**, a non-polar compound, a

reverse-phase SPE sorbent like C18 is suitable.

Experimental Protocol for Soil

1. Extraction:

- Weigh 10 g of sieved soil into a glass vial.
- Add 20 mL of a suitable organic solvent (e.g., acetonitrile or a mixture of acetone and hexane).
- Extract the sample using an ultrasonic bath for 15-20 minutes.
- Centrifuge the extract and collect the supernatant.

2. SPE Cleanup:

- Conditioning: Condition a C18 SPE cartridge (e.g., 500 mg) by passing 5 mL of methanol followed by 5 mL of deionized water. Do not let the cartridge dry out.
- Loading: Load the soil extract (supernatant) onto the conditioned SPE cartridge at a slow, steady flow rate.
- Washing: Wash the cartridge with 5 mL of a water/methanol mixture (e.g., 80:20 v/v) to remove polar interferences.
- Elution: Elute the retained **Tecnazene** with a small volume (e.g., 2-5 mL) of a non-polar solvent like ethyl acetate or hexane.

3. Final Extract Preparation:

- The eluate can be concentrated under a gentle stream of nitrogen if necessary.
- Reconstitute the residue in a suitable solvent for GC-MS or LC-MS/MS analysis.

Experimental Protocol for Water

1. Sample Preparation:

- Filter the water sample (e.g., 500 mL) to remove any particulate matter.
- Adjust the pH of the water sample to neutral if necessary.

2. SPE Procedure:

- Conditioning: Condition a C18 SPE cartridge as described for the soil protocol.
- Loading: Pass the entire water sample through the conditioned cartridge at a controlled flow rate (e.g., 5-10 mL/min).
- Washing: Wash the cartridge with 5 mL of deionized water to remove salts and other polar impurities.
- Drying: Dry the cartridge by passing air or nitrogen through it for 10-15 minutes.
- Elution: Elute **Tecnazene** with a small volume (e.g., 2-5 mL) of a non-polar solvent like ethyl acetate or hexane.

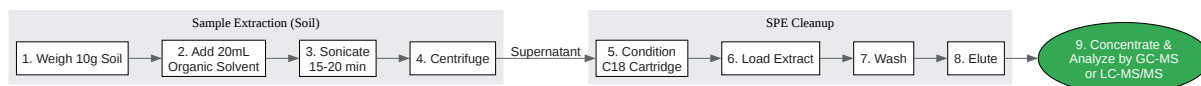
3. Final Extract Preparation:

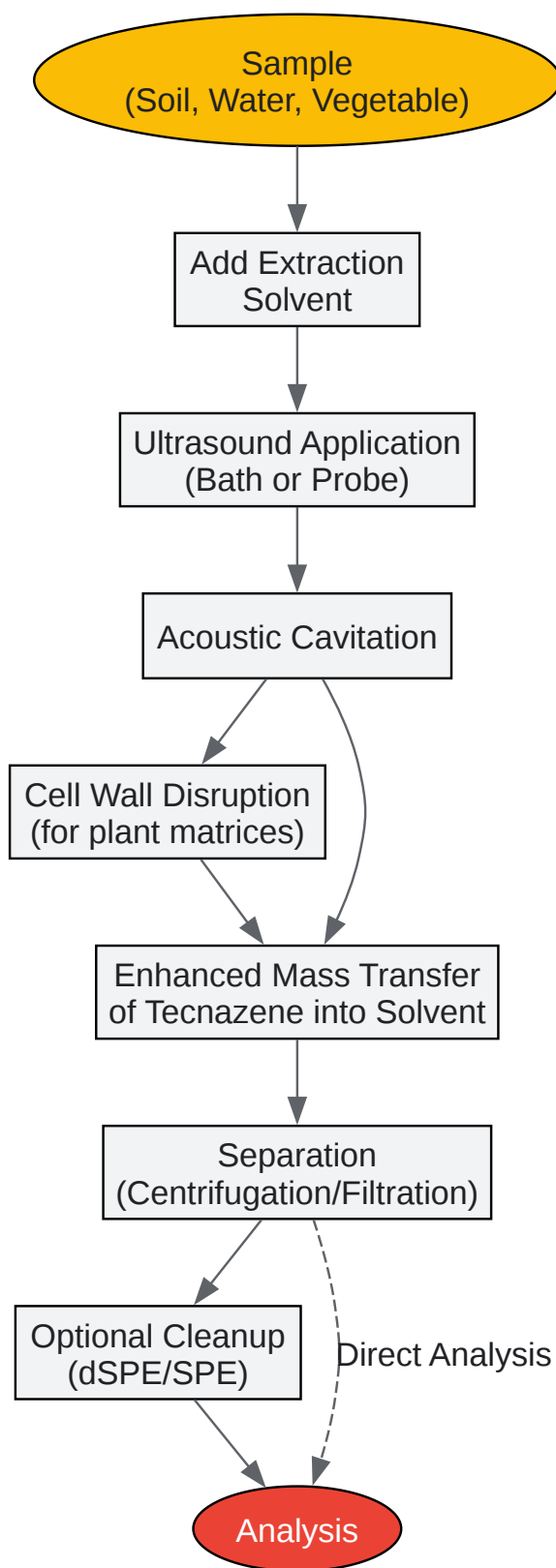
- Concentrate the eluate and reconstitute as described in the soil protocol for subsequent analysis.

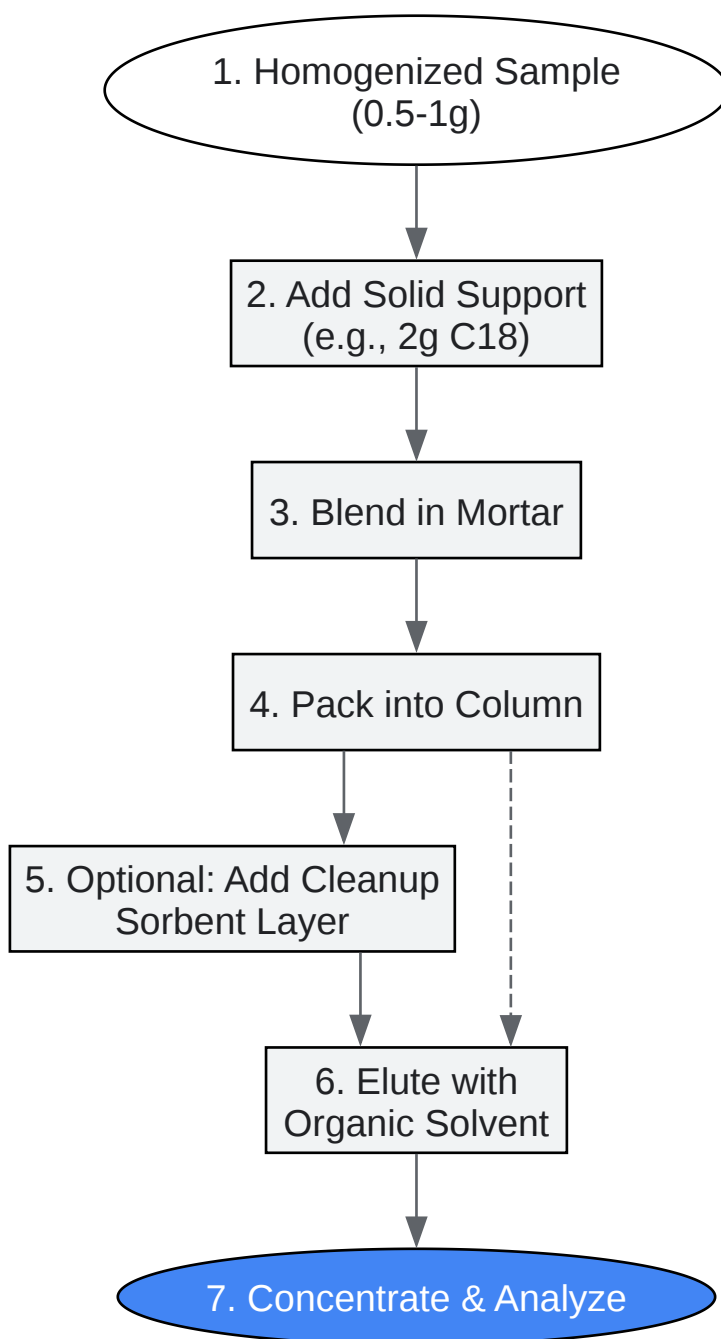
Quantitative Data (Estimated for Tecnazene)

Parameter	Soil	Water	Reference
Recovery	80-115%	85-110%	
LOD	0.003 - 0.01 µg/kg	0.01 - 0.1 ng/L	
LOQ	0.01 - 0.02 µg/g	0.05 - 0.5 ng/L	
RSD	<20%	<15%	

Workflow Diagram







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